

Techniques for measuring Anakinra concentration in plasma samples

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Compound of Interest

Compound Name: Anti-inflammatory agent 10

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Measuring Anakinra in Plasma: A Guide for Researchers

Detailed application notes and protocols for the quantification of Anakinra in plasma samples, designed for researchers, scientists, and drug development professionals.

Anakinra, a recombinant form of the human interleukin-1 receptor antagonist (IL-1Ra), plays a crucial role in mitigating inflammatory responses by blocking the activity of interleukin-1 (IL-1). Accurate measurement of Anakinra concentrations in plasma is essential for pharmacokinetic studies, therapeutic drug monitoring, and research into its mechanism of action. This document provides detailed protocols and application notes for the two primary techniques used for this purpose: Enzyme-Linked Immunosorbent Assay (ELISA) and Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).

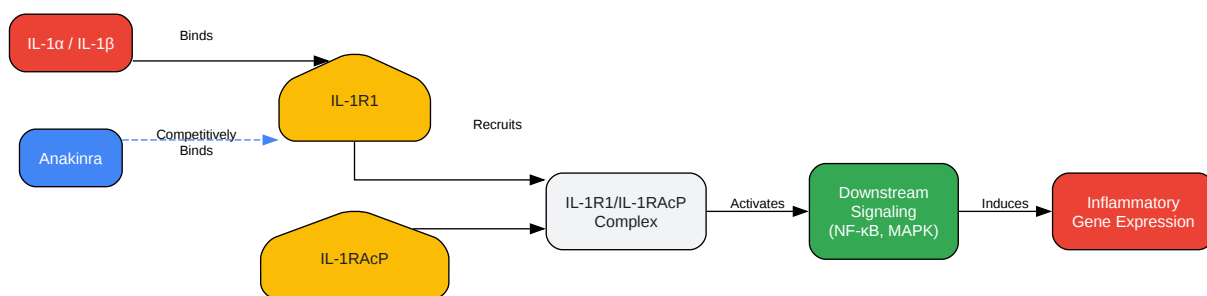
Quantitative Data Summary

The following table summarizes key quantitative parameters for the different analytical methods used to measure Anakinra concentration in plasma.

Parameter	ELISA (Typical Commercial Kits)	LC-MS/MS (Representative Method)
Lower Limit of Quantification (LLOQ)	7.8 - 40 ng/mL[1]	~1 µg/mL (estimated, highly method-dependent)
Upper Limit of Quantification (ULOQ)	500 - 2000 pg/mL[2][3]	>500 µg/mL (estimated, highly method-dependent)
Dynamic Range	~2.5 logs	>2 logs
Sample Volume	50 - 100 µL	50 - 100 µL
Precision (CV%)	<10% (Intra-assay), <15% (Inter-assay)	<15%
Accuracy (% Recovery)	85-115%	85-115%

Anakinra's Mechanism of Action: IL-1 Signaling Pathway

Anakinra functions by competitively inhibiting the binding of both IL-1 α and IL-1 β to the IL-1 receptor type 1 (IL-1R1). This action blocks the subsequent inflammatory signaling cascade.



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Anakinra competitively inhibits IL-1 binding to its receptor.

I. Enzyme-Linked Immunosorbent Assay (ELISA)

ELISA is a widely used, sensitive, and robust method for quantifying Anakinra in plasma. The sandwich ELISA format is most common for this application.

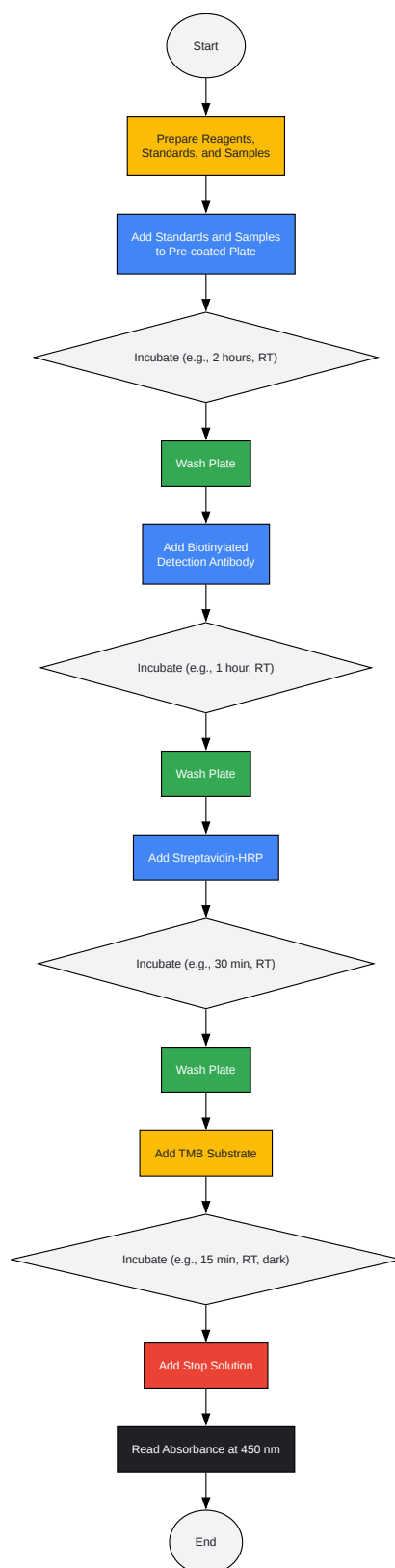
Experimental Protocol: Sandwich ELISA

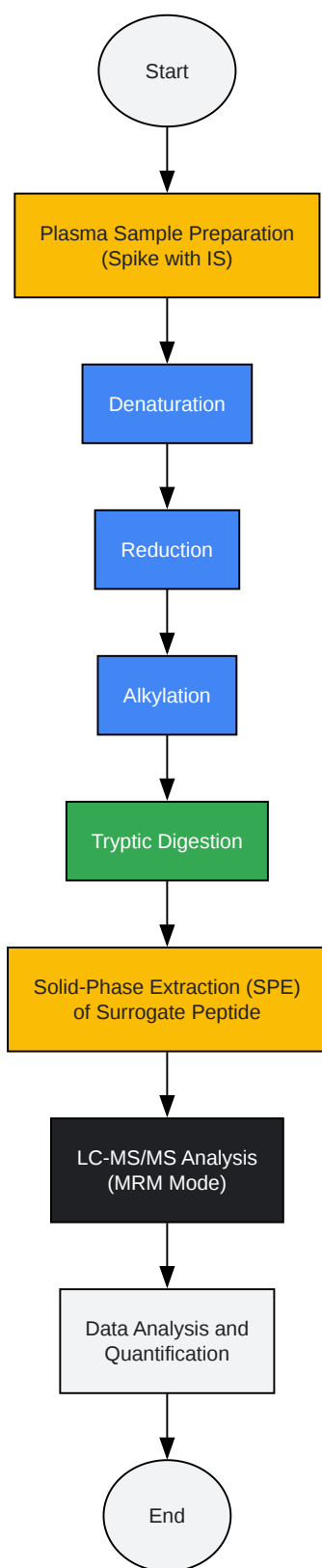
This protocol is a representative example based on commercially available human IL-1RA/Anakinra ELISA kits. Always refer to the specific kit manufacturer's instructions for precise details.

1. Materials and Reagents:

- Human IL-1RA/Anakinra ELISA Kit (containing pre-coated 96-well plate, detection antibody, standards, buffers, and substrate)
- Human plasma samples (collected in EDTA, citrate, or heparin)
- Microplate reader capable of measuring absorbance at 450 nm
- Pipettes and tips
- Wash bottle or automated plate washer
- Deionized or distilled water

2. Assay Procedure:





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